

Application Note & Protocol: Preparation of Nilotinib Hydrochloride Monohydrate Stock Solutions in DMSO

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Compound of Interest

Compound Name: *Nilotinib Hydrochloride Monohydrate*

Cat. No.: *B1684430*

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Introduction

Nilotinib Hydrochloride Monohydrate is a potent and selective inhibitor of the Bcr-Abl tyrosine kinase, widely used in cancer research and for the treatment of chronic myeloid leukemia (CML).^{[1][2]} Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in downstream cellular and biochemical assays.

Nilotinib hydrochloride monohydrate exhibits pH-dependent aqueous solubility, being practically insoluble in solutions with a pH of 4.5 or higher.^{[1][3][4][5]} Consequently, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions for research purposes.^[3] This document provides a comprehensive protocol for the preparation, storage, and handling of **Nilotinib Hydrochloride Monohydrate** stock solutions using anhydrous DMSO.

Quantitative Data Summary

The physical, chemical, and solubility properties of **Nilotinib Hydrochloride Monohydrate** are summarized below.

Table 1: Physicochemical Properties and Solubility

Property	Value	References
Chemical Name	4-methyl-N-[3-(4-methyl-1H-imidazol-1-yl)-5-(trifluoromethyl)phenyl]-3-[[4-(3-pyridinyl)-2-pyrimidinyl]amino]-benzamide, monohydrochloride, monohydrate	[4]
Molecular Formula	C ₂₈ H ₂₂ F ₃ N ₇ O·HCl·H ₂ O	[4]
Molecular Weight	583.99 g/mol	[3][5][6]
Appearance	White to slightly yellowish to slightly greenish yellow powder	[1][4][5]
Solubility in DMSO	≥50 mg/mL. Soluble up to 100 mg/mL (171.23 mM).	[3][7]
Solubility in Water	Practically insoluble (pH-dependent; solubility decreases as pH increases)	[4][5][7]

| Solubility in Ethanol | Sparingly soluble to insoluble [[4][5][7] |

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **Nilotinib Hydrochloride Monohydrate** in DMSO. The same procedure can be adapted for other concentrations by adjusting the mass of the compound accordingly.

Materials and Equipment

- **Nilotinib Hydrochloride Monohydrate** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance

- Sterile microcentrifuge tubes or amber vials
- Vortex mixer
- Sonicator bath (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Protocol Steps

1. Calculation of Required Mass

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

- Example for a 10 mM Stock Solution in 1 mL:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 583.99 \text{ g/mol} / 1000$
 - $\text{Mass (mg)} = 5.84 \text{ mg}$

2. Reconstitution Procedure

- Preparation: Bring the **Nilotinib Hydrochloride Monohydrate** powder and anhydrous DMSO to room temperature before opening to prevent moisture absorption.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the calculated amount of Nilotinib powder (e.g., 5.84 mg) into the tared tube.[3]
- Solvent Addition: Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the powder.[3] It is recommended to use fresh, high-purity DMSO, as absorbed moisture can reduce the compound's solubility.[7]
- Dissolution: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved.[3] If dissolution is slow, brief sonication or gentle warming in a water bath (not exceeding 37°C) can be used to facilitate the process.[2][3]

- Visual Inspection: Visually confirm that the solution is clear and free of any particulate matter before proceeding.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.[\[3\]](#)

Storage and Stability

Proper storage is essential to maintain the integrity and activity of the compound and its stock solution.

Table 2: Storage and Stability Guidelines

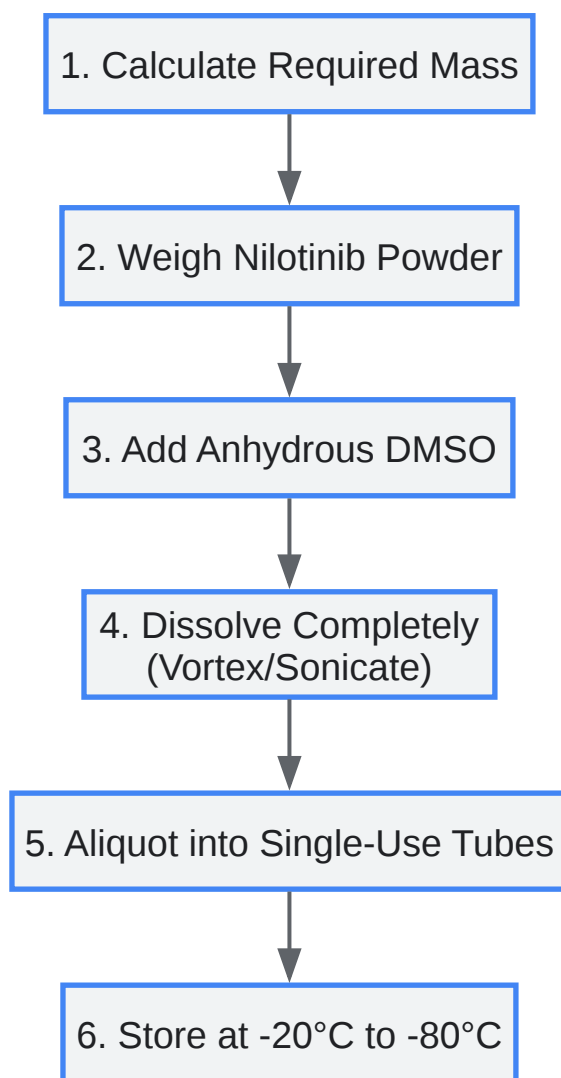
Form	Storage Temperature	Recommended Duration	Key Considerations	References
Solid Powder	-20°C	Up to 24-36 months	Protect from light. Store in a tightly sealed container.	[3] [7]
DMSO Stock Solution	-20°C	Up to 3 months	Aliquot to avoid freeze-thaw cycles. Protect from light.	[3]

| DMSO Stock Solution | -80°C | Up to 12 months | Aliquot to avoid freeze-thaw cycles. Protect from light. [\[7\]](#) |

Visualizations

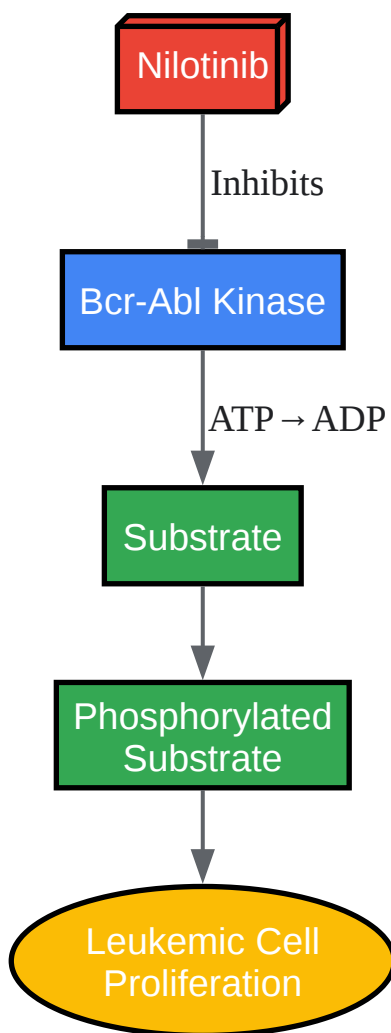
Workflow and Mechanism of Action

The following diagrams illustrate the experimental workflow for preparing the stock solution and the inhibitory action of Nilotinib.



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Caption: Workflow for Nilotinib Stock Solution Preparation.



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